

# Comparative Efficacy of Pyroxsulam and Mesosulfuron-Methyl on Grass Weeds: A Scientific Guide

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## Compound of Interest

Compound Name: *Pyroxsulam*

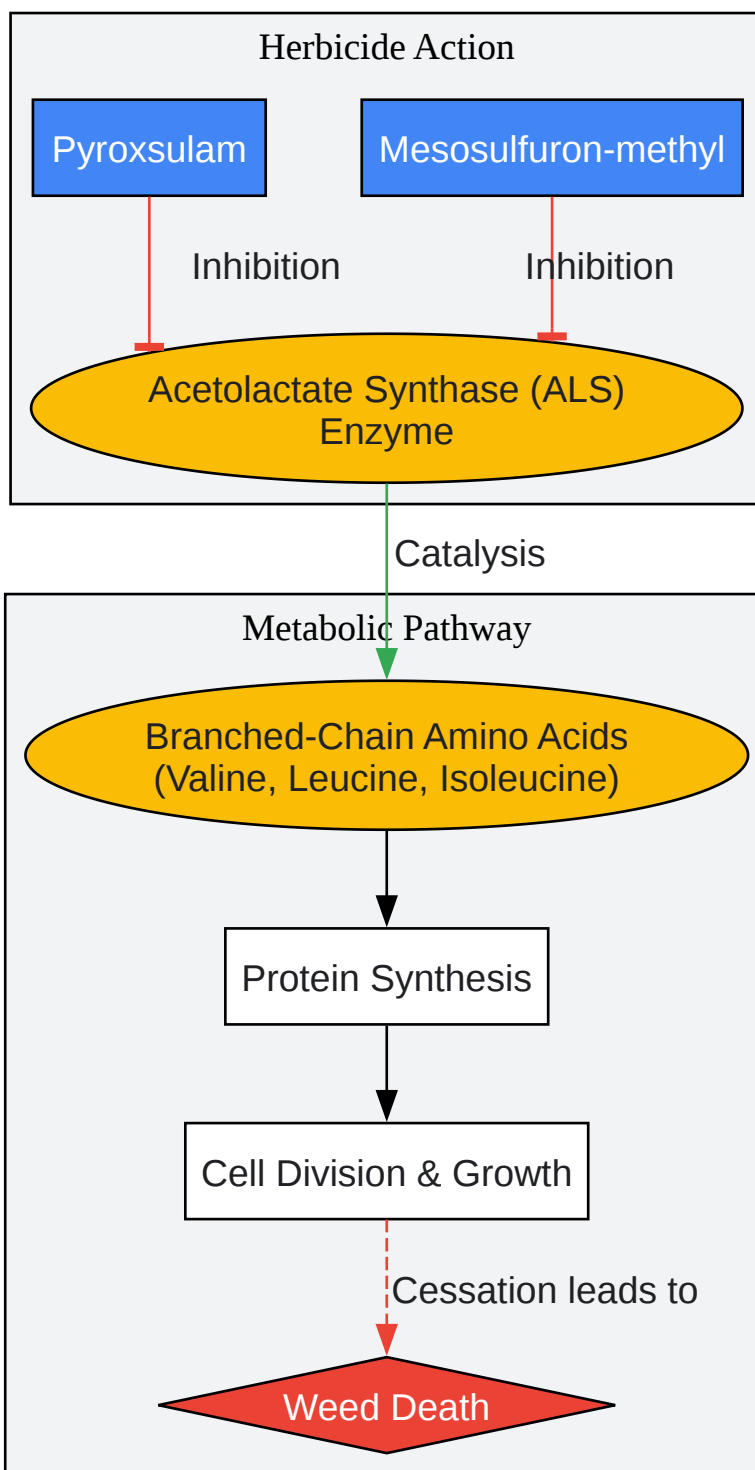
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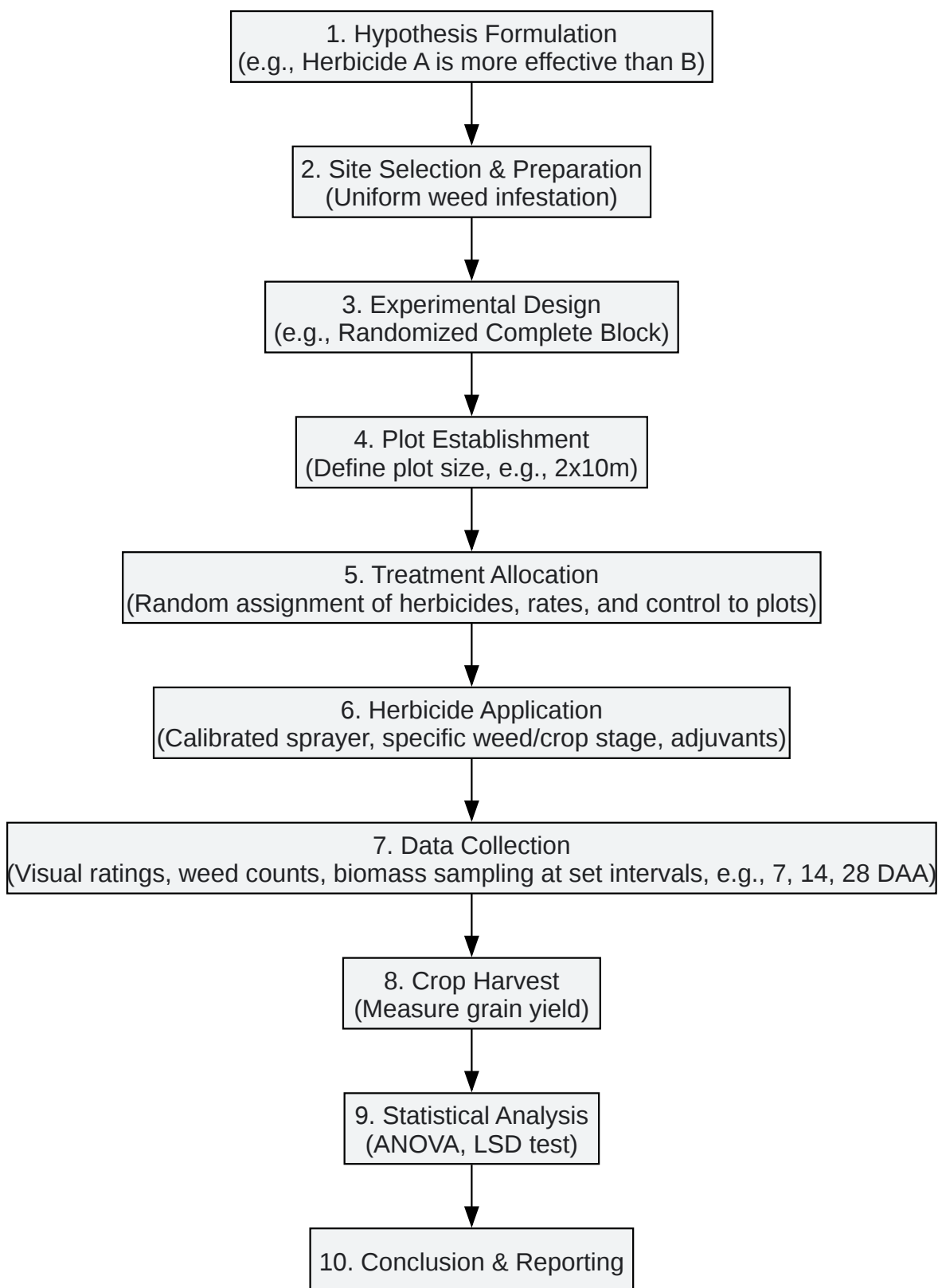
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This guide provides a detailed comparison of the herbicidal efficacy of **pyroxsulam** and mesosulfuron-methyl against key grass weed species. The information is intended for researchers, scientists, and professionals in the field of crop protection and weed management. Both herbicides are vital tools in modern agriculture, particularly for controlling grass weeds in cereal crops. They belong to the Group 2 (Group B) herbicides, which act by inhibiting the acetolactate synthase (ALS) enzyme.

## Mechanism of Action

Both **pyroxsulam** and mesosulfuron-methyl share the same primary mode of action. They inhibit the acetolactate synthase (ALS) enzyme, which is critical for the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine) in plants.<sup>[1]</sup> This inhibition leads to a cessation of cell division and plant growth, ultimately resulting in the death of susceptible weed species. Despite sharing a target site, differences in their chemical structure, uptake, translocation, and metabolism within the plant can lead to variations in their efficacy on different weed species.





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## References

- 1. [caws.org.nz](https://caws.org.nz) [[caws.org.nz](https://caws.org.nz)]
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